

Enprofylline in vivo administration animal models

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Enprofylline

CAS No.: 41078-02-8

Cat. No.: S527190

[Get Quote](#)

Pharmacological Profile of Enprofylline

Enprofylline (3-propylxanthine) is a xanthine derivative with a distinct pharmacological profile from other methylxanthines like theophylline. Its primary mechanisms of action and key characteristics are summarized below.

Property	Description
Primary Mechanisms	Competitive non-selective phosphodiesterase (PDE) inhibitor; adenosine receptor antagonist [1].
Adenosine Receptor Affinity	Antagonizes A ₁ and A ₂ adenosine receptors nearly equipotently (K _B A ₁ : 32 μM, A ₂ : 130 μM) [2]. Often described as a selective A _{2B} receptor antagonist at therapeutic concentrations [3].
Primary Historical/Research Uses	Bronchodilator (asthma, COPD); research in sickle cell disease, diabetic neuropathy, and cerebrovascular insufficiency [1].
Half-Life	Approximately 2 hours [3].

Documented Animal Models and Protocols

The use of **enprofylline** in animal models has been reported in studies investigating inflammation, liver disease, and retinal disease. The table below outlines key experimental details.

Disease Area	Animal Model	Reported Dosing & Administration	Key Findings / Effects
Acute Inflammation	Rat skin, plasma protein extravasation model [4]	2.5-10 mg/kg; Intraperitoneal (i.p.) or Oral (p.o.)	Dose-dependent inhibition of plasma protein leakage induced by histamine, bradykinin, etc. [4].
Alcoholic Fatty Liver Disease	Ethanol-fed mice (Lieber-DeCarli diet) [5]	Pharmacological blockade via antagonist (Enprofylline)	Protected against ethanol-induced hepatic steatosis; reduced hepatic triglyceride content and serum AST levels [5].
Retinal Neovascularization	Mouse pup model of oxygen-induced retinopathy [6]	Daily intraperitoneal injections for 5 days	Significant reduction in retinal neovascularization [6].

Detailed Protocol: Inflammation in Rat Skin

This protocol outlines the method for evaluating the anti-inflammatory effects of **enprofylline** in a rat model of plasma protein extravasation [4].

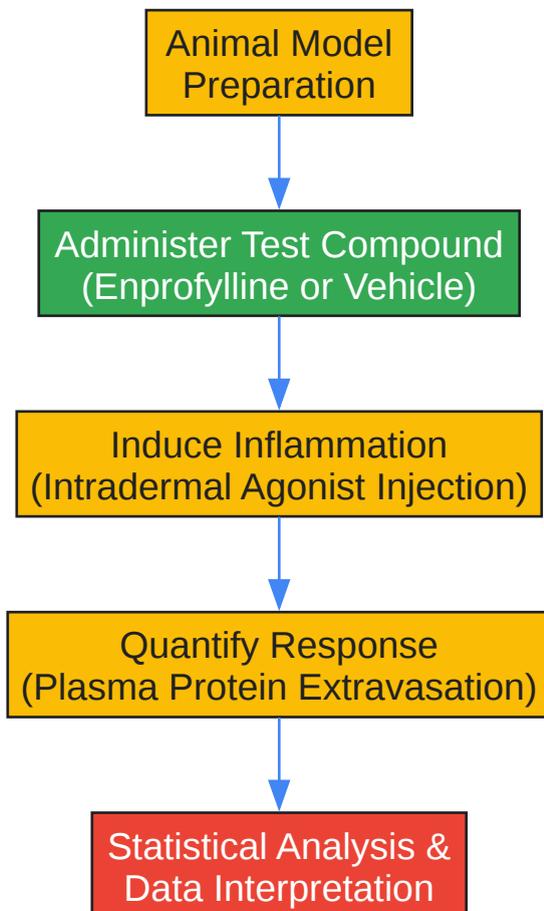
- **1. Experimental Animals:** Adult rats.
- **2. Induction of Inflammation:** Various inflammatory agents (e.g., histamine, 5-hydroxytryptamine, bradykinin, prostaglandin E2, ionophore A23187) are injected intradermally into the shaved skin of the rat.
- **3. Drug Administration:**
 - **Test Article:** **Enprofylline**.
 - **Dosing Routes:** Intraperitoneal (i.p.) or oral (p.o.) administration.
 - **Dosing Range:** 2.5 to 10 mg/kg.
 - **Control:** Aminophylline (a theophylline salt) for comparison.

- **4. Outcome Measurement:** The extent of plasma protein leakage into the skin at the injection sites is quantified. A common method involves extracting and measuring a dye that binds to plasma proteins.
- **5. Data Analysis:** The inhibitory effect of **enprofylline** is calculated by comparing dye leakage in drug-treated groups versus control groups.

Experimental Workflow and Signaling Pathway

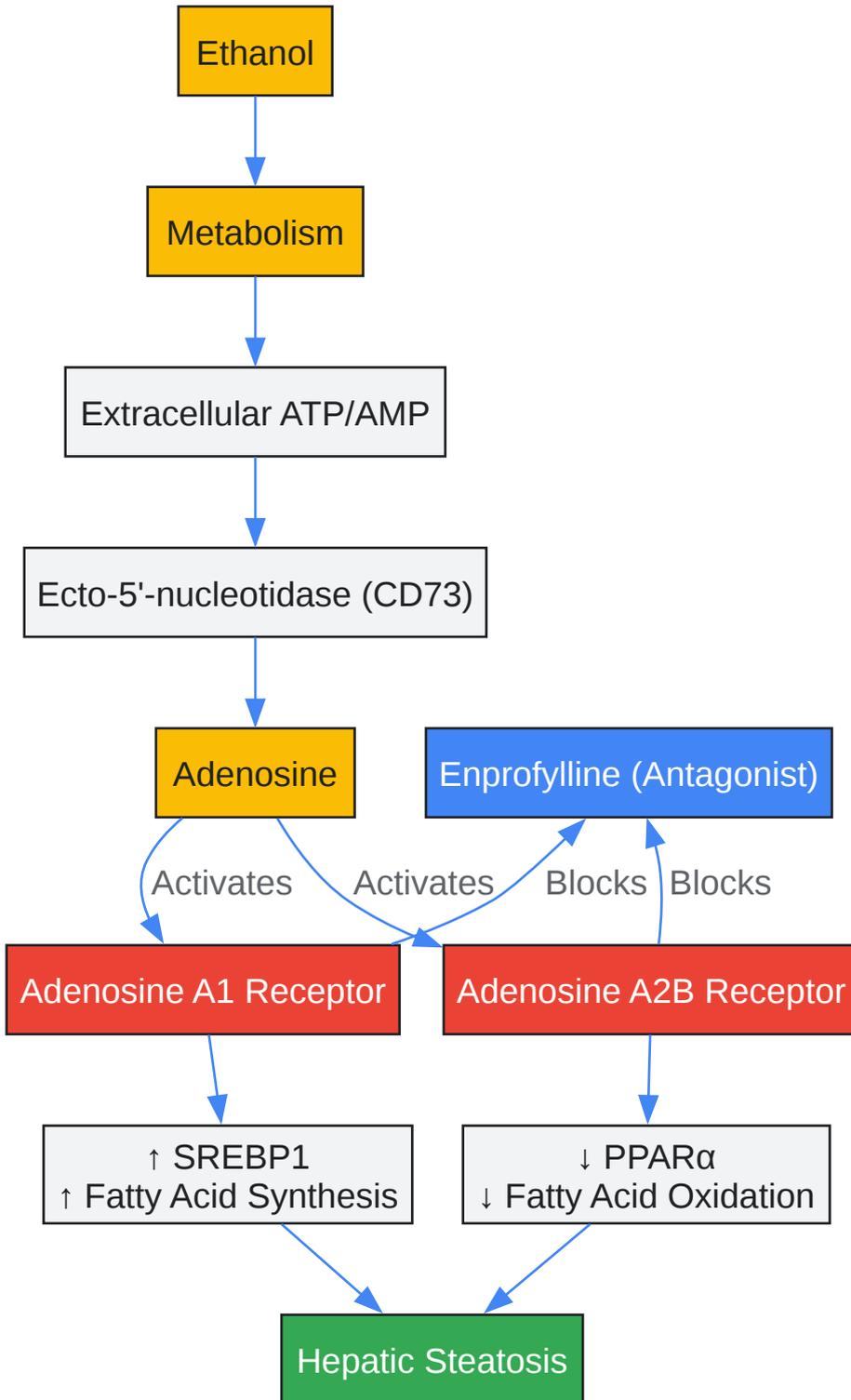
The following diagrams illustrate the general experimental workflow for an inflammation study and the proposed mechanism of **enprofylline** in protecting against ethanol-induced fatty liver.

Figure 1. Experimental Workflow for Inflammation Study



[Click to download full resolution via product page](#)

Figure 2. Proposed Mechanism in Ethanol-Induced Fatty Liver



[Click to download full resolution via product page](#)

Key Considerations for Research Use

- **Mechanism Interpretation:** While **enprofylline** is a PDE inhibitor, its protective effects in certain models like ethanol-induced fatty liver are attributed to its action as an adenosine receptor antagonist, as similar protection was seen in adenosine receptor knockout mice [5].
- **Dosing and Solubility:** According to vendor information, **enprofylline** can be dissolved in DMSO at 60 mg/mL (308.98 mM) with sonication recommended. It is poorly soluble in water [1].
- **Comparative Pharmacology:** Unlike theophylline, **enprofylline** lacks diuretic and certain central nervous system stimulant effects at therapeutic doses, which is potentially linked to its selectivity profile [3].

Conclusion

Enprofylline serves as a valuable pharmacological tool in animal research, particularly for investigating the roles of adenosine A_{2B} receptors and PDE inhibition in inflammatory, metabolic, and vascular disease processes. The documented protocols provide a foundation for its application in preclinical studies.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. | TargetMol Enprofylline [targetmol.com]
2. Effects of enprofylline on A1 and A2 adenosine receptors [pubmed.ncbi.nlm.nih.gov]
3. Enprofylline - an overview [sciencedirect.com]
4. Inhibitory actions of enprofylline and aminophylline on extravasation of... [link.springer.com]
5. Adenosine signaling contributes to ethanol-induced fatty ... [pmc.ncbi.nlm.nih.gov]
6. Adenosine receptor antagonists and retinal neovascularization in vivo [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Enprofylline in vivo administration animal models]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b527190#enprofylline-in-vivo-administration-animal-models>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com